

Application Notes and Protocols for CO₂ Capture Using Aluminum Formate

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Compound of Interest

Compound Name: Aluminum formate

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Introduction

Aluminum formate, Al(HCOO)₃ (ALF), is a metal-organic framework (MOF) that has demonstrated significant potential for carbon dioxide (CO₂) capture.^{[1][2][3]} Its primary advantages lie in its simple composition from earth-abundant materials—aluminum hydroxide and formic acid—making it a cost-effective and scalable option for post-combustion CO₂ capture.^{[1][2][3][4]} ALF exhibits high selectivity for CO₂ over nitrogen (N₂), a crucial characteristic for capturing CO₂ from flue gas streams, which are predominantly composed of nitrogen.^{[1][3]} This document provides detailed experimental protocols for the synthesis of ALF and its application in CO₂ capture, along with a summary of its performance data.

Data Presentation

The CO₂ capture performance of **aluminum formate** is summarized in the tables below. These values are derived from gas adsorption and breakthrough measurements.

Parameter	Value	Conditions	Reference
CO ₂ Uptake	0.80(1) mmol/g	323 K, 15/85 CO ₂ /N ₂ mixed gas	[1]
CO ₂ /N ₂ Selectivity	75(21)	323 K, 15/85 CO ₂ /N ₂ mixed gas	[1]
Brunauer-Emmett-Teller (BET) Surface Area	588 ± 8 m ² /g	-	[1][3]

Condition	CO ₂ Capture Capacity	Notes	Reference
Dry Conditions	High	Effective separation of CO ₂ from N ₂ .	[1][3]
Wet Conditions	Reduced Capacity	ALF is sensitive to moisture, which can lead to a decrease in performance. A drying step for the flue gas may be required for optimal performance. [1][5]	[1]

Experimental Protocols

I. Synthesis of Aluminum Formate (ALF)

This protocol describes the reflux synthesis method for producing ALF powder.

Materials:

- Aluminum hydroxide (Al(OH)₃)
- Formic acid (HCOOH)

- Ethanol
- 250-ml three-neck round-bottom flask
- Reflux condenser
- Heating mantle
- Centrifuge
- Vacuum filtration apparatus

Procedure:

- Combine 1.2 g (0.015 mol) of aluminum hydroxide with 100 ml of formic acid in a 250-ml three-neck round-bottom flask.[\[3\]](#)
- Set up the flask for reflux and heat the mixture to 100°C (373 K) for 48 hours.[\[3\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.
- Separate the solid product from the excess formic acid by centrifugation.[\[3\]](#)
- Wash the white solid product thoroughly with a copious amount of ethanol.[\[3\]](#)
- Collect the product by vacuum filtration.[\[3\]](#)
- Air-dry the sample to obtain the final product, referred to as as-made $\text{Al}(\text{HCOO})_3$. The yield is typically around 95%.[\[3\]](#)

II. Activation of Aluminum Formate

Activation is necessary to remove guest molecules from the pores of the as-made ALF.

Procedure:

- Vacuum Activation: Heat the as-made $\text{Al}(\text{HCOO})_3$ in a vacuum oven at a temperature between 373 and 403 K.

- Thermal Activation: Alternatively, heat the material to approximately 473 K in air at ambient pressure.[\[3\]](#)

III. CO₂ Capture Experimental Setup: Breakthrough Measurements

This protocol outlines the procedure for evaluating the CO₂ capture performance of ALF using a custom-built breakthrough apparatus.

Equipment:

- Gas cylinders: Ar (99.95%), 15/85 CO₂/N₂ mixed gas, N₂ (99.95%), He (99.95%)
- Stainless-steel column (4 cm long, 0.3 cm internal diameter)
- Metal mesh and cotton wool
- Glass fiber heating tape
- Mass flow controllers
- Gas analyzer (e.g., mass spectrometer)

Procedure:

- Pack the stainless-steel column with the activated ALF powder. Place metal mesh and cotton wool at both ends of the column to prevent the powder from contaminating the system.[\[1\]](#)[\[3\]](#)
- Use a glass fiber heating tape to control the temperature of the column for activation, regeneration, and the breakthrough experiment.[\[1\]](#)[\[3\]](#)
- Activation/Regeneration: Before the experiment, activate the packed column by heating it under a flow of inert gas (e.g., Ar or He) to remove any adsorbed species. A typical degassing temperature is 353 K.[\[1\]](#)
- Adsorption:
 - Set the column temperature to the desired experimental temperature (e.g., 323 K).[\[1\]](#)

- Introduce the 15/85 CO₂/N₂ mixed gas stream through the column at a controlled flow rate.
- Continuously monitor the composition of the gas exiting the column using a gas analyzer.
- Breakthrough: The breakthrough point is reached when the concentration of CO₂ at the outlet starts to increase significantly, indicating that the adsorbent is becoming saturated.
- Data Analysis: The breakthrough curve (a plot of outlet CO₂ concentration versus time) is used to calculate the CO₂ uptake capacity of the material.[\[1\]](#)

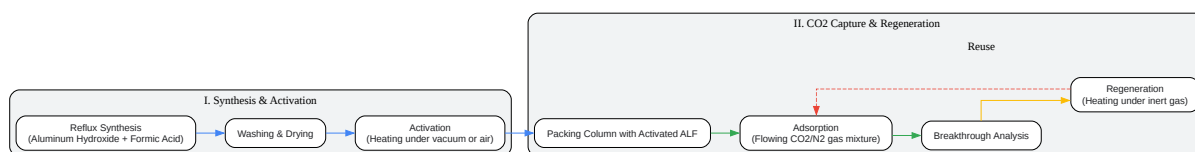
IV. Regeneration of Aluminum Formate

ALF can be regenerated for multiple cycles of CO₂ capture.

Procedure:

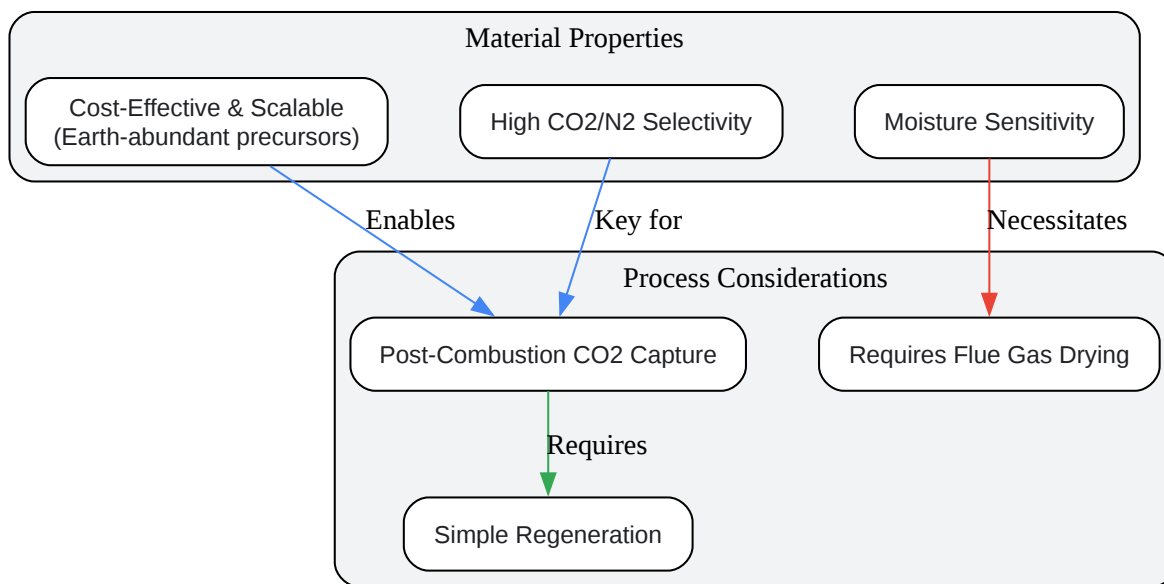
- After CO₂ saturation, stop the flow of the mixed gas.
- Purge the column with an inert gas (e.g., N₂ or Ar).
- Increase the temperature of the column to the degassing temperature (e.g., 353 K) to release the adsorbed CO₂.[\[1\]](#)
- Cool the column back to the adsorption temperature for the next cycle. Thermogravimetric analysis has shown stable performance for at least 130 cycles with degassing at 353 K and adsorption at 313 K.[\[1\]](#)[\[3\]](#)

Visualizations



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Caption: Experimental workflow for CO₂ capture using **aluminum formate**.



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Caption: Logical relationships in ALF-based CO₂ capture.

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